

2,4-Dimethoxyphenylacetic acid safety and handling precautions

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Compound of Interest

Compound Name: 2,4-Dimethoxyphenylacetic acid

Cat. No.: B016002

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An In-Depth Technical Guide to the Safe Handling of 2,4-Dimethoxyphenylacetic Acid

Introduction: A Profile of 2,4-Dimethoxyphenylacetic Acid

2,4-Dimethoxyphenylacetic acid (CAS No. 6496-89-5) is an aromatic carboxylic acid utilized as a key building block and research intermediate in various scientific fields.^[1] With a molecular formula of $C_{10}H_{12}O_4$ and a molecular weight of 196.20 g/mol, its structure features two methoxy groups that enhance its reactivity and solubility, making it a valuable precursor in organic synthesis.^{[2][3]} Its primary applications are found in pharmaceutical development, where it serves in the synthesis of novel anti-inflammatory and analgesic agents, and in agricultural chemistry for the formulation of agrochemicals.^{[1][2]}

Given its role in drug discovery and fine chemical synthesis, a comprehensive understanding of its safety profile and handling requirements is paramount for researchers and professionals. This guide provides a detailed overview of the hazards, necessary precautions, and emergency protocols associated with **2,4-Dimethoxyphenylacetic acid** to ensure its safe and effective use in a laboratory setting.

Section 1: Hazard Identification and GHS Classification

2,4-Dimethoxyphenylacetic acid is classified as hazardous under the Globally Harmonized System (GHS). The primary hazards involve irritation to the skin, eyes, and respiratory system, as well as being harmful if ingested.[3][4][5] The signal word associated with this chemical is "Warning".[3]

A summary of its GHS classification is provided below. Adherence to the precautionary statements is mandatory to mitigate risks.

Hazard Class	Category	Hazard Statement	Pictogram
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed[4][6]	GHS07
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation[3][4][5]	GHS07
Serious Eye Damage/Irritation	Category 2 / 2A	H319: Causes serious eye irritation[3][4][5]	GHS07
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation[3][4][5]	GHS07

Key Precautionary Statements (P-codes):

- Prevention: P261 (Avoid breathing dust), P264 (Wash skin thoroughly after handling), P270 (Do not eat, drink or smoke when using this product), P271 (Use only outdoors or in a well-ventilated area), P280 (Wear protective gloves/eye protection/face protection).[3][4][5]
- Response: P302+P352 (IF ON SKIN: Wash with plenty of soap and water), P304+P340 (IF INHALED: Remove person to fresh air), P305+P351+P338 (IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing), P312 (Call a POISON CENTER or doctor if you feel unwell).[3][5][6]
- Storage: P403+P233 (Store in a well-ventilated place. Keep container tightly closed).[3][4]
- Disposal: P501 (Dispose of contents/container to an approved waste disposal plant).[3][4]

Section 2: Toxicological Profile

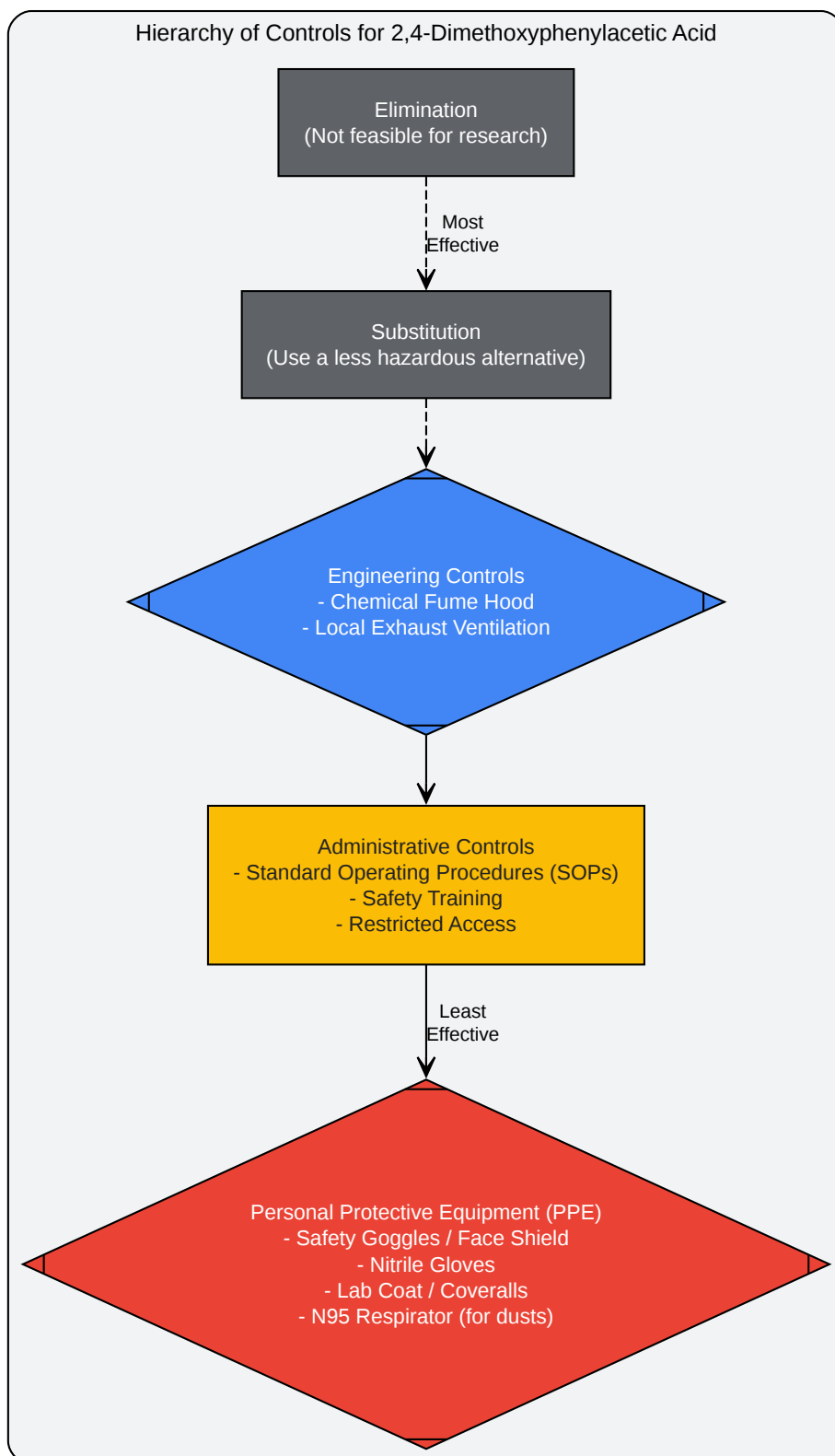
A critical aspect of safety is understanding a compound's toxicological properties. For **2,4-Dimethoxyphenylacetic acid**, it is crucial to note that the toxicological properties have not been fully investigated.^{[5][6][7][8]} This lack of comprehensive data necessitates a cautious approach, treating the substance as potentially harmful beyond its current classifications.

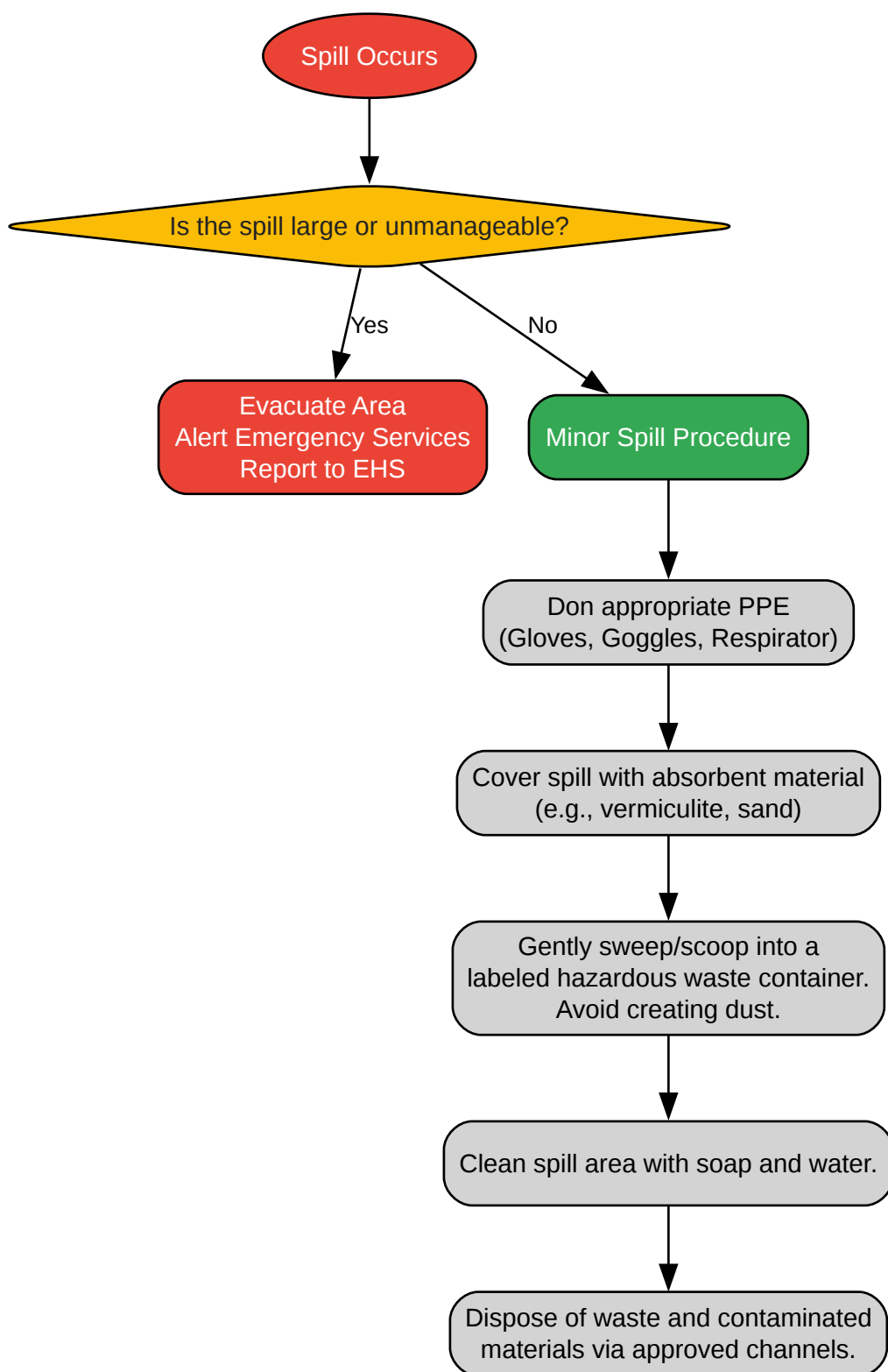
- **Routes of Exposure:** The primary routes of occupational exposure are inhalation of the dust, skin contact, eye contact, and ingestion.^[7]
- **Acute Effects:** The known acute effects are consistent with its GHS classification: irritation to the respiratory tract, skin, and eyes, and harmful effects if swallowed.^{[4][5]}
- **Chronic Effects:** No information on chronic toxicity, carcinogenicity, or reproductive effects has been reported.^{[7][8]}
- **Bioaccumulation:** The partition coefficient (log Pow) is 1.51, which suggests that bioaccumulation is not expected.

The absence of extensive toxicological data underscores the importance of strict adherence to the exposure controls and PPE guidelines outlined below.

Section 3: Hierarchy of Controls for Safe Use

To minimize exposure and ensure a safe working environment, a tiered approach known as the "Hierarchy of Controls" must be implemented. This methodology prioritizes the most effective control measures first.





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